

Fumonisin B2-13C34 storage conditions stability

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Compound Focus: Fumonisin B2-13C34

CAS No.: 1217481-36-1

Cat. No.: S3314223

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Storage Conditions and Basic Information

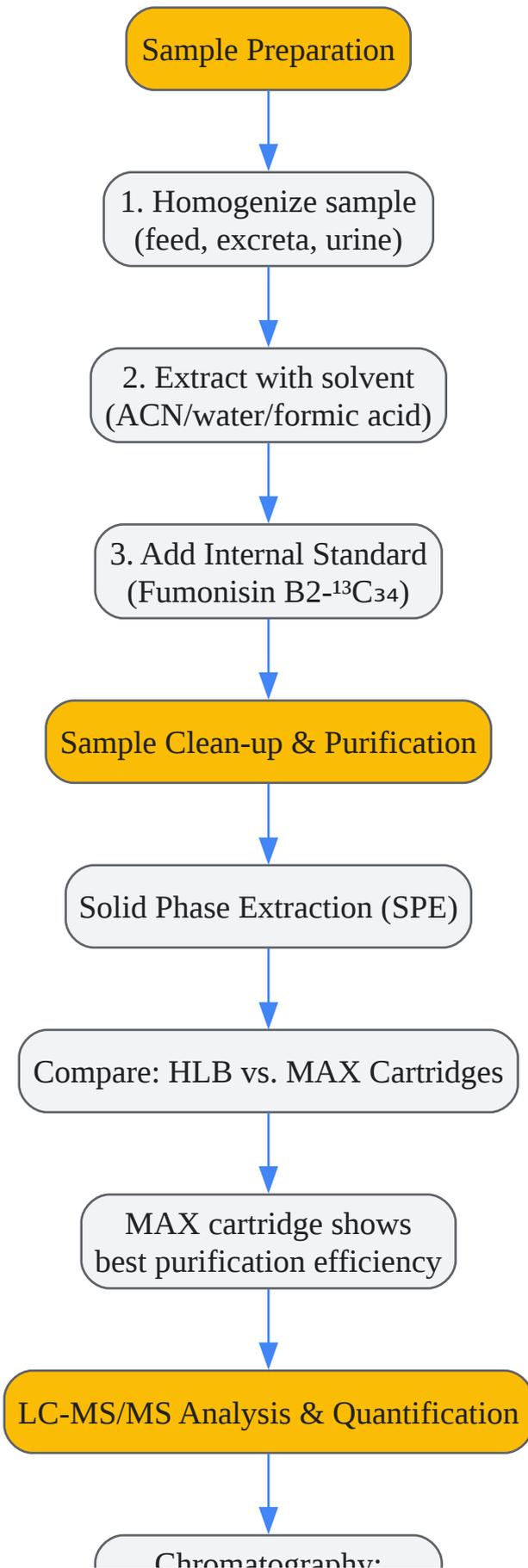
The manufacturer, MedChemExpress, provides specific guidance for storing **Fumonisin B2-13C34** [1].

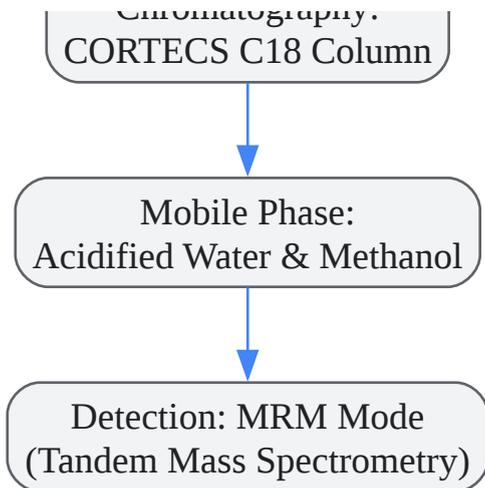
Property	Specification
Molecular Formula	13C34H59NO14 [1]
CAS Number	1217481-36-1 [1]
Purity	For specific batch purity, users must refer to the provided Certificate of Analysis (CoA) [1].
Recommended Storage	"Please store the product under the recommended conditions in the Certificate of Analysis. " [1]
Shipping	Room temperature in continental US; may vary elsewhere [1].

The key is the **Certificate of Analysis (CoA)**, a document supplied with the product that contains lot-specific data, including the exact storage temperature (e.g., -20°C), expiration date, and detailed quality control results.

Experimental Protocols for Analysis

Fumonisin B2-13C34 is a stable isotope-labeled internal standard used to achieve accurate quantification in LC-MS/MS analysis. The following workflow, compiled from research methods, illustrates its typical use in processing biological samples [2] [3].





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Workflow for analyzing fumonisins using an internal standard like **Fumonisin B2-13C34** [2] [3].

Key Protocol Details

- **Sample Preparation & Clean-up:** For complex matrices like urine, samples are often cleaned up using **Oasis HLB solid-phase extraction (SPE) cartridges** after enzymatic digestion with β -glucuronidase to break down conjugated forms of mycotoxins [2]. For feed and excreta, a **strong anionic exchange (MAX) SPE cartridge** is recommended for better purification efficiency for hydrolyzed fumonisins, using 2% formic acid in methanol for elution [3].
- **Chromatography:** Achieving baseline separation for isomers is critical. The **CORTECS C18 column (2.1 mm \times 100 mm, 1.6 μ m)** has been successfully used with a gradient elution of 0.2% formic acid in water and 0.2% formic acid in methanol [3].
- **Mass Spectrometry:** Analysis is performed using **Multiple Reaction Monitoring (MRM)** mode for high selectivity and sensitivity [2] [3].

Application in Research and Stability Context

This internal standard is crucial in studies investigating the metabolism and exposure of fumonisins. The quantitative data from such methods are summarized below.

Study Focus	Matrix	Analytes	Key Performance Metrics
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| **Human Biomonitoring** [2] | Human Urine | 18 mycotoxin biomarkers | Recovery: 74.0-133% Intra-day precision: 0.5-8.7% LOQ: 0.0002 - 0.5 ng/mL | | **Animal Metabolism** [3] | Chicken Feed & Excreta | FB1, FB2, FB3, HFB1, HFB2, HFB3 | Recovery: 82.6-115.8% LOQ: 160 µg/kg |

The stability of **Fumonisin B2-13C34** is directly linked to its role in ensuring data accuracy. It compensates for analyte loss during sample preparation and matrix effects during instrumental analysis [2]. The **Certificate of Analysis** is therefore critical for confirming the standard's stability and validity upon receipt.

How to Obtain Complete Information

For a comprehensive technical guide, I suggest the following steps:

- **Consult the Certificate of Analysis:** Upon purchasing **Fumonisin B2-13C34**, the most precise storage and stability data will be in the **lot-specific CoA** provided by the manufacturer [1].
- **Contact Manufacturers Directly:** Reach out to technical support teams at suppliers like MedChemExpress for detailed stability studies, which are often available upon request.
- **Review Methodological Papers:** Examine the "Materials and Methods" sections of relevant scientific papers, as they sometimes specify how standards were reconstituted and stored during experiments [2] [3].

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References

1. Fumonisin B2-13C34 | Sphingosine N-acyltransferase Inhibitor [medchemexpress.com]
2. Development of a Sensitive and Reliable UHPLC-MS ... [pmc.ncbi.nlm.nih.gov]
3. LC-MS/MS Analysis of Fumonisin B1, B2, B3, and Their ... - PMC [pmc.ncbi.nlm.nih.gov]

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